

What is the chemical structure of (Rac)-TBAJ-876?

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Compound of Interest		
Compound Name:	(Rac)-TBAJ-876	
Cat. No.:	B15567515	Get Quote

An In-depth Technical Guide to (Rac)-TBAJ-876

Introduction

(Rac)-TBAJ-876 is the racemic mixture of TBAJ-876, a next-generation diarylquinoline antibiotic currently under investigation for the treatment of tuberculosis (TB), including multidrug resistant strains.[1][2][3][4] As an analog of bedaquiline, the first diarylquinoline anti-TB drug, TBAJ-876 exhibits potent bactericidal activity against Mycobacterium tuberculosis.[1][3][5] It belongs to the same class of drugs as bedaquiline and is being explored for its potential to offer a more effective and safer treatment regimen.[6][7] Preclinical and early clinical studies suggest that TBAJ-876 has improved pharmacological properties compared to its predecessor. [6][7] This document provides a comprehensive overview of the chemical structure, mechanism of action, and available technical data for (Rac)-TBAJ-876.

Chemical Structure and Properties

(Rac)-TBAJ-876 is a racemate, meaning it is composed of an equal mixture of enantiomers.[2] [4] The chemical formula for TBAJ-876 is C₃₁H₃₇BrN₄O₇, with a monoisotopic mass of 656.184563 Da and an average mass of 657.562 Da.[4][8]

Molecular Structure:

Mechanism of Action







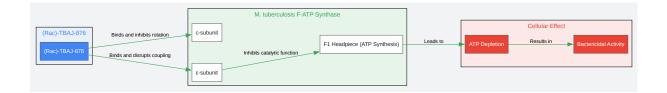
TBAJ-876 targets the F₁F₀-ATP synthase in Mycobacterium tuberculosis, an essential enzyme for energy production in the bacterium.[5][9][10] The mechanism of action involves a dual-binding inhibition of the F-ATP synthase:

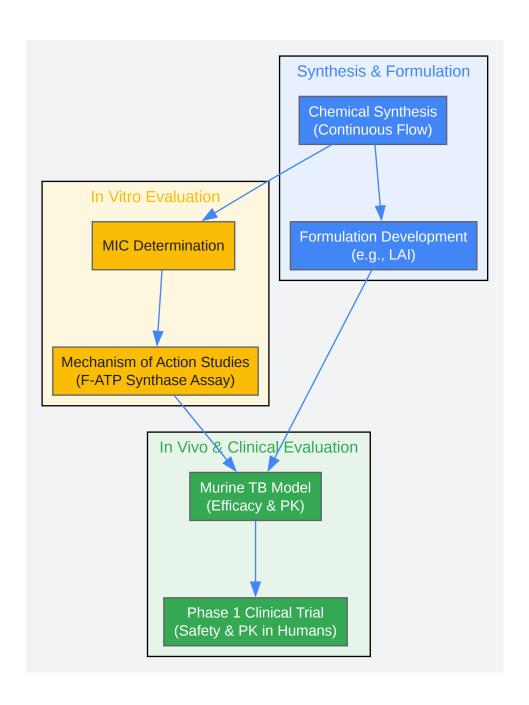
- Binding to the c-subunit: TBAJ-876 binds to the c-subunit of the F₀ rotor ring, which
 physically obstructs the rotation of the ring and halts proton translocation, a critical step in
 ATP synthesis.[9][10]
- Binding to the ε-subunit: The compound also binds to the ε-subunit, which is responsible for coupling the rotation of the c-ring to the catalytic activity of the F₁ headpiece where ATP is synthesized.[9][10][11] This interaction further disrupts the enzyme's function.

This dual-targeting mechanism leads to a potent inhibition of ATP synthesis, resulting in bactericidal activity against M. tuberculosis.[9][10] Unlike bedaquiline, TBAJ-876 does not appear to possess significant uncoupler activity, suggesting this is not essential for its bactericidal effects.[5][9]

Signaling Pathway Diagram









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